

FAN7602 Technical Support Center: Troubleshooting Startup Failures

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Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the **FAN7602** Green Current Mode PWM Controller. It is intended for researchers, scientists, and drug development professionals who may be using equipment with this component and encountering startup issues.

Frequently Asked Questions (FAQs)

Q1: What is the normal startup sequence for the **FAN7602**?

A1: The **FAN7602** undergoes a specific sequence to begin switching. First, the internal high-voltage start-up circuit charges the Vcc capacitor.[1] When the Vcc voltage reaches the start threshold (typically 12V), the internal soft-start function begins.[1] The device then starts switching, and the soft-start procedure gradually increases the pulse width of the output signal to prevent output voltage overshoot.[2]

Q2: What are the key voltage thresholds I should be aware of during startup?

A2: The primary voltage thresholds are the Vcc start and stop voltages. The controller initiates startup when Vcc reaches the start threshold ($V_{th(start)}$) and will shut down if Vcc drops below

the stop threshold ($V_{th(stop)}$). There is a built-in hysteresis to prevent intermittent operation.

Q3: What happens if a fault condition is detected during operation?

A3: The **FAN7602** includes several protection features, such as Overload Protection (OLP), Over-Voltage Protection (OVP), and a latch protection mechanism.^[3] If a severe fault occurs, the latch protection may be triggered, which will shut down the controller. To restart the IC, the Vcc voltage must be lowered below the latch protection reset voltage (typically 5V).^[4]

Troubleshooting Guides

Issue 1: The FAN7602 does not start up at all (No output pulses).

This is characterized by a complete lack of switching activity at the OUT pin.

Possible Causes and Solutions

Possible Cause	Recommended Action
Insufficient Vcc Voltage	The Vcc voltage is not reaching the start threshold ($V_{th(start)}$).
Under-Voltage Lockout (UVLO) is active	The Vcc voltage is below the minimum operating level.
Latch Protection Activated	A persistent fault condition has caused the IC to latch off.
Shorted Output	A short circuit on the power supply's output is preventing startup.

Experimental Protocol: Diagnosing No Startup

- Vcc Voltage Measurement:
 - Objective: To verify that the Vcc pin is reaching the start threshold voltage.
 - Methodology:

1. Ensure all high-voltage sources are disconnected and safety precautions are taken.
 2. Connect an oscilloscope probe to Pin 6 (Vcc) and a ground probe to Pin 4 (GND) of the **FAN7602**.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 3. Apply input power to the circuit.
 4. Observe the voltage waveform on the oscilloscope. The voltage should ramp up. Compare the peak voltage reached with the Vcc Start Threshold Voltage specified in the table below.
 5. If the voltage does not reach the start threshold, investigate the startup power supply circuit providing voltage to Vcc.
- **OUT Pin Activity Check:**
 - Objective: To check for any switching activity at the gate drive output.
 - Methodology:
 1. With power off, connect an oscilloscope probe to Pin 5 (OUT) and a ground probe to Pin 4 (GND).[\[5\]](#)[\[6\]](#)[\[7\]](#)
 2. Apply input power.
 3. Look for any pulse signals on the oscilloscope. Even brief pulses can indicate an attempt to start.
 - **Latch Protection Reset:**
 - Objective: To manually reset the latch protection.
 - Methodology:
 1. Disconnect the main AC power source.
 2. Discharge the main bulk capacitor and the Vcc capacitor to ensure the Vcc voltage drops below 5V.[\[4\]](#) This can be done by waiting for a sufficient amount of time or by

carefully using a suitable discharge resistor.

3. Reconnect the AC power and observe if the controller attempts to start.

Issue 2: The FAN7602 attempts to start, but shuts down repeatedly (Vcc oscillation).

This is often seen as a "hiccup" mode, where the Vcc voltage rises and falls, and short bursts of output pulses may be observed.

Possible Causes and Solutions

Possible Cause	Recommended Action
Overload Condition	The output load is drawing excessive current, triggering the Overload Protection (OLP).
Problem with the Vcc supply	The auxiliary winding or bootstrap circuit that supplies Vcc during operation is not providing enough voltage or current.
Incorrect Soft-Start Capacitor	The soft-start timing is incorrect, potentially leading to protection trips.
Feedback Loop Issue	The feedback circuit is not regulating the output voltage correctly, causing Vcc to drop.

Experimental Protocol: Diagnosing Vcc Oscillation

- Vcc and OUT Pin Waveform Analysis:
 - Objective: To observe the relationship between the Vcc voltage and the output pulses.
 - Methodology:
 1. Simultaneously monitor Pin 6 (Vcc) and Pin 5 (OUT) with a two-channel oscilloscope.
 2. Observe the Vcc waveform. In a hiccup mode, you will see it repeatedly ramp up to the start threshold and then fall to the stop threshold.

3. Observe the OUT pin. You should see bursts of pulses that coincide with the periods when Vcc is above the stop threshold.

- Load Disconnection Test:

- Objective: To determine if the issue is load-related.

- Methodology:

1. Disconnect the main load from the power supply's output.

2. Power on the circuit and observe the Vcc and OUT pin behavior.

3. If the controller starts up and operates normally with no load, the issue is likely an overload or a short circuit in the load.

- Feedback Circuit Verification:

- Objective: To test the integrity of the feedback loop.

- Methodology:

1. This is an advanced procedure and should be performed with caution.

2. If possible, disconnect the existing feedback network from the FAN7602's CS/FB pin.

3. Use an external variable DC power supply to inject a stable voltage into the feedback pin to simulate a specific output voltage condition.

4. Observe if the controller's output duty cycle responds as expected to changes in the injected feedback voltage.

Quantitative Data Summary

The following tables provide key operational parameters for the FAN7602.

Table 1: Startup and UVLO Specifications

Parameter	Symbol	Min	Typ	Max	Unit
Vcc Start Threshold Voltage	Vth(start)	11	12	13	V
Vcc Stop Threshold Voltage	Vth(stop)	7	8	9	V
UVLO Hysteresis	HY(uvlo)	3.6	4	4.4	V
Vstr Start-up Current	Istr	0.7	1	1.4	mA

Data sourced from the **FAN7602** datasheet.[8]

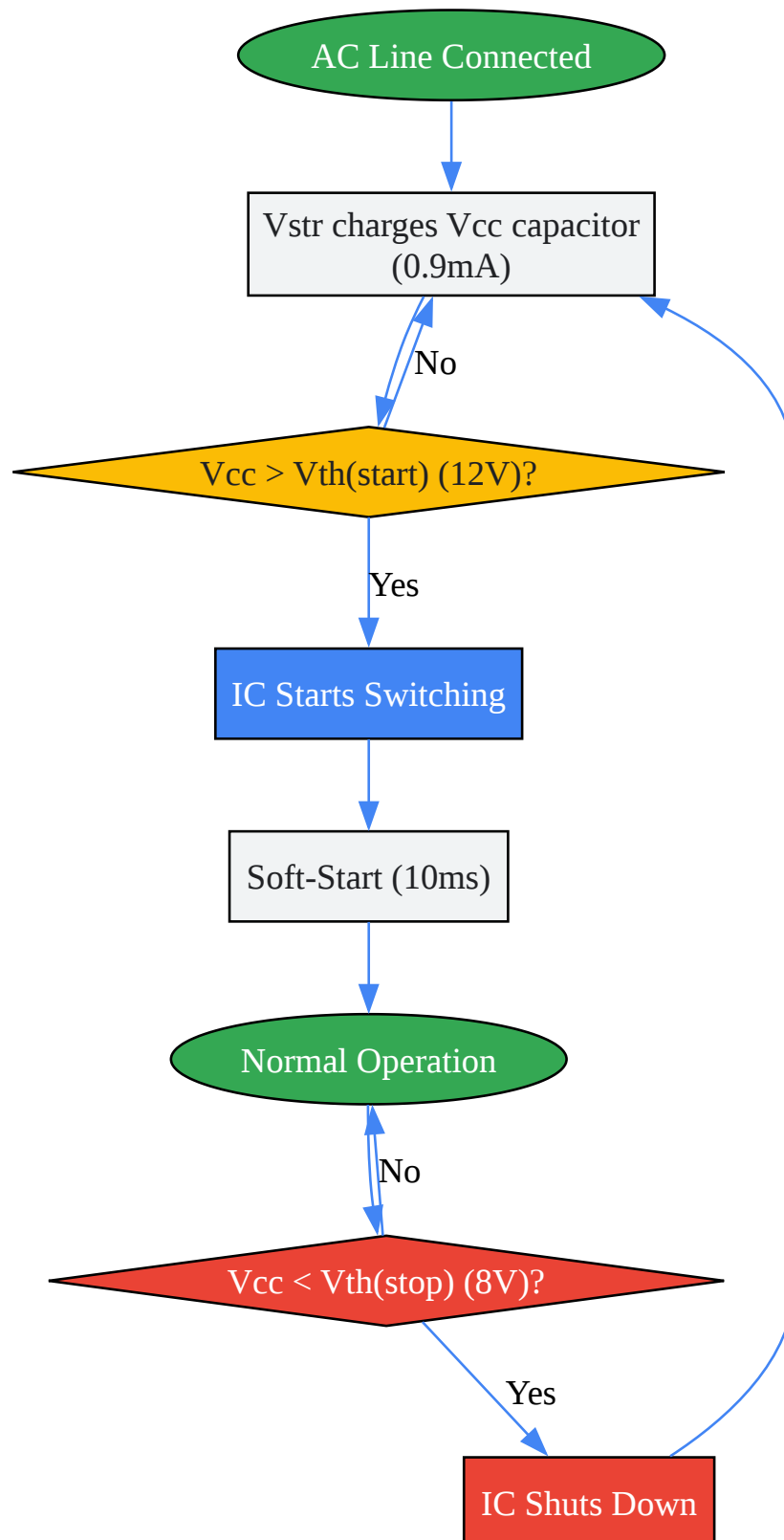
Table 2: Protection and Soft-Start Specifications

Parameter	Symbol	Min	Typ	Max	Unit
Latch Protection Voltage	Vlatch	-	4	-	V
Latch Reset Vcc Voltage	-	-	-	5	V
Soft-Start Time	Tss	5	10	15	ms
Overload Protection Time	Tolp	20	22	24	ms

Data sourced from the **FAN7602** datasheet.[8]

Visualizations

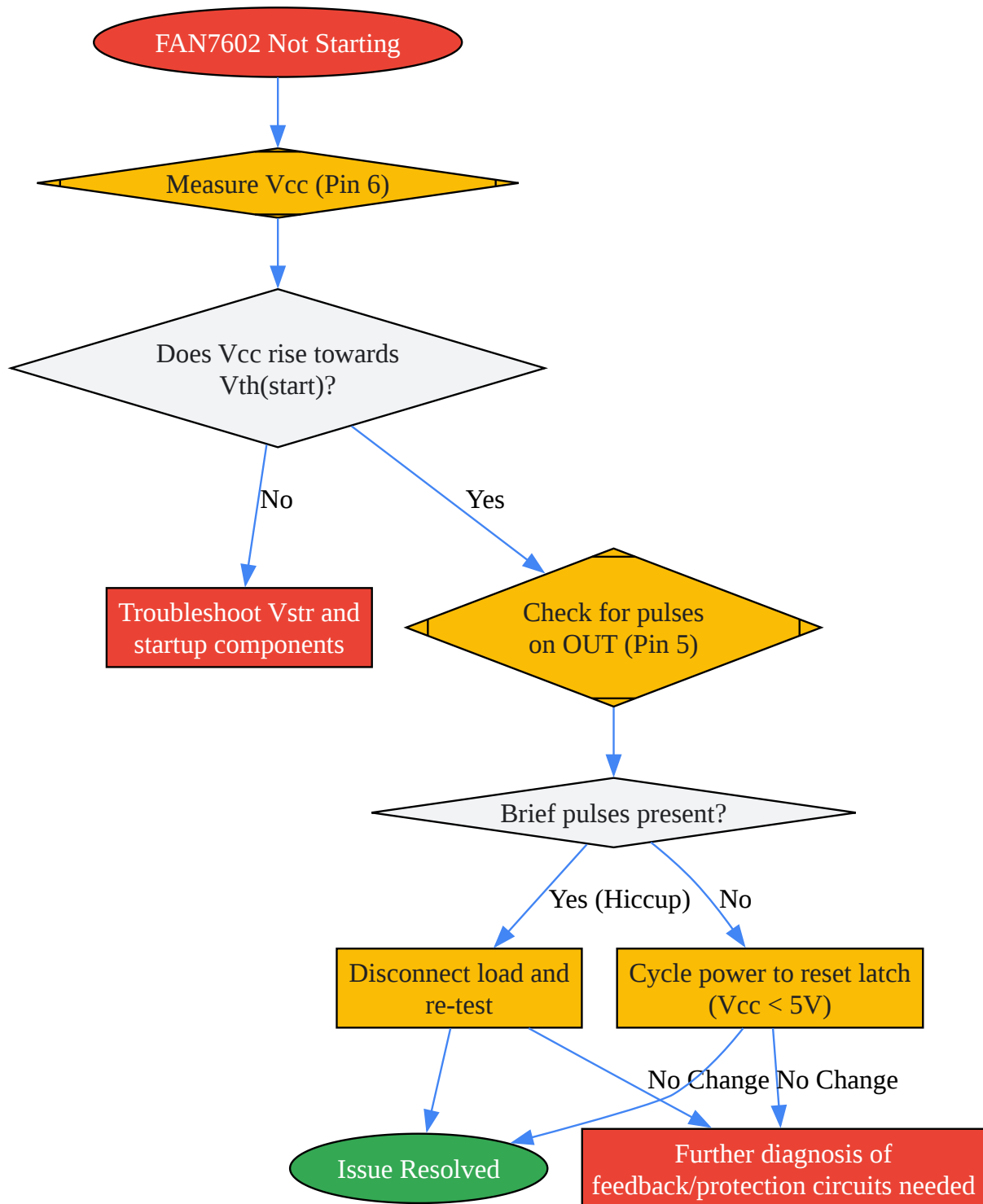
FAN7602 Startup Logic



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Caption: FAN7602 startup and UVLO decision workflow.

Troubleshooting Flowchart for No Startup



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Caption: Diagnostic workflow for **FAN7602** startup failure.

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